

Methyl Benzilate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Methyl benzilate*

Cat. No.: *B031804*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Methyl benzilate** (CAS No. 76-89-1). The following sections detail the physical and chemical properties, toxicological data, personal protective equipment (PPE) recommendations, emergency procedures, and relevant experimental protocols to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

Methyl benzilate is a white crystalline powder.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	$C_{15}H_{14}O_3$	
Molecular Weight	242.27 g/mol	[2] [3]
Appearance	White crystalline powder	[1]
Melting Point	73 - 76 °C	[4] [5]
Boiling Point	187 °C @ 13 mmHg	[4] [5]
Solubility	Insoluble in water. Soluble in methanol.	[3] [5]
CAS Number	76-89-1	[4]
EINECS Number	200-991-1	[1]

Hazard Identification and Toxicological Summary

Methyl benzilate is classified as harmful if swallowed.[\[4\]](#)[\[2\]](#) It may also cause irritation to the skin, eyes, and respiratory tract.[\[1\]](#)[\[4\]](#) The toxicological properties of this material have not been fully investigated.[\[1\]](#)[\[4\]](#)

GHS Classification: According to aggregated GHS information, **Methyl benzilate** is classified as Acute Toxicity, Oral (Category 4), with the hazard statement H302: Harmful if swallowed.[\[2\]](#)

Potential Health Effects:[\[1\]](#)[\[4\]](#)

- Ingestion: Harmful if swallowed. May cause irritation of the digestive tract, nausea, vomiting, and diarrhea.[\[1\]](#)[\[4\]](#)
- Inhalation: May cause respiratory tract irritation. May be harmful if inhaled.[\[1\]](#)[\[4\]](#)
- Skin Contact: May cause skin irritation. May be harmful if absorbed through the skin.[\[1\]](#)[\[4\]](#)
- Eye Contact: May cause eye irritation.[\[1\]](#)[\[4\]](#)

At present, specific LD50/LC50 data for **Methyl benzilate** are not readily available.[\[4\]](#)

Handling and Storage

Proper handling and storage procedures are crucial for minimizing exposure risks.

Handling:

- Avoid breathing dust, vapor, mist, or gas.[4]
- Avoid contact with skin and eyes.[4]
- Wash thoroughly after handling.[1]
- Use with adequate ventilation to keep airborne concentrations low.[1][4]
- Minimize dust generation and accumulation.[1]
- Do not ingest or inhale.[4]

Storage:

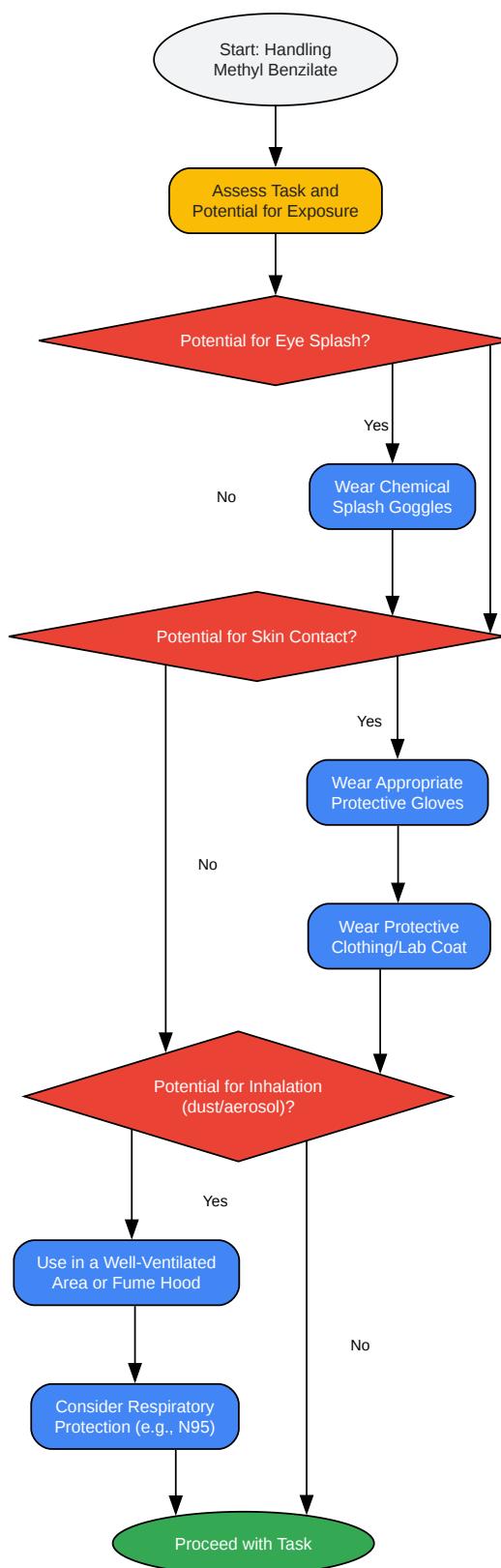
- Store in a cool, dry, well-ventilated area.[1]
- Keep the container tightly closed.[1][4]
- Store away from incompatible substances, such as strong oxidizing agents.[1][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Methyl benzilate**:

PPE Type	Specification	Reference
Eye Protection	Chemical splash goggles or safety glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1] [4]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure.	[1] [4]
Clothing	Wear appropriate protective clothing to prevent skin exposure.	[1] [4]
Respiratory Protection	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.	[1] [4]

Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[\[1\]](#)



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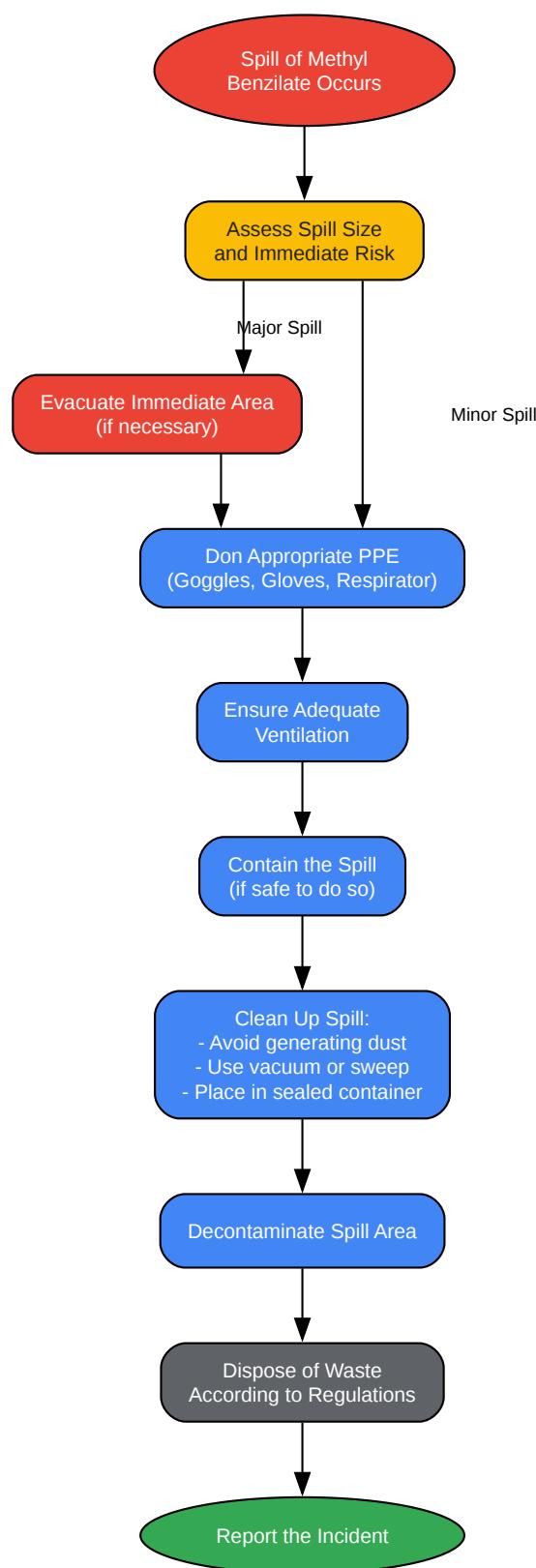
Figure 1: Personal Protective Equipment (PPE) Selection Workflow for Handling **Methyl Benzilate**.

First Aid and Emergency Procedures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures	Reference
Eyes	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[1][4]
Skin	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	[1][4]
Ingestion	Get medical aid. Wash mouth out with water. Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.	[1][4]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1][4]

Spills and Leaks: In the event of a spill, clean it up immediately, observing precautions in the Protective Equipment section. Avoid generating dusty conditions and provide ventilation. Vacuum or sweep up the material and place it into a suitable, dry disposal container.[1]



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Figure 2: Spill Response Procedure for **Methyl Benzilate**.

Experimental Protocols for Toxicity Assessment

The hazard classifications for **Methyl benzilate** are based on standardized testing protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the key experimental methodologies used to determine acute oral toxicity, and skin and eye irritation.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity of a substance and allows for its classification.

- Principle: A stepwise procedure is used with a limited number of animals per step. The outcome of each step determines the next step, allowing for classification with a minimal number of animal deaths.
- Animal Model: Typically, young adult rats of a single sex (usually females) are used.^[6]
- Procedure:
 - Animals are fasted prior to dosing.^[7]
 - A starting dose (selected from fixed levels of 5, 50, 300, or 2000 mg/kg body weight) is administered orally by gavage to a group of three animals.^[6]
 - The animals are observed for mortality and clinical signs of toxicity for up to 14 days.^{[6][7]}
 - The outcome (number of animals that die or develop signs of toxicity) determines the next step:
 - If mortality is observed, the test is repeated with a lower dose.
 - If no or minimal toxicity is observed, a higher dose may be tested in another group of animals.
- Data Collection: Observations include changes in skin and fur, eyes, and mucous membranes, as well as effects on the respiratory, circulatory, autonomic, and central nervous

systems. Body weight is recorded before dosing and weekly thereafter. A gross necropsy of all animals is performed at the end of the study.[7]

Skin Irritation - OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method is used to identify chemicals that have the potential to cause skin irritation. [3]

- Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin.[3][8] The potential for skin irritation is determined by the reduction in cell viability.[9]
- Procedure:
 - The test substance is applied to the surface of the RhE tissue.[8]
 - After a specific exposure period, the substance is removed by rinsing.[8]
 - The viability of the tissue is measured using a cell viability assay, typically the MTT assay. In this assay, the vital dye MTT is converted to a blue formazan salt by metabolically active cells. The amount of formazan produced is proportional to the number of viable cells.[10]
- Classification: A chemical is identified as an irritant if the tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to a negative control.[3][9]

Eye Irritation - OECD Test Guideline 405 (Acute Eye Irritation/Corrosion)

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.

- Principle: The test substance is applied in a single dose to one eye of an experimental animal, with the untreated eye serving as a control.[11][12] The degree of eye irritation or corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[11][12]

- Animal Model: The albino rabbit is the preferred species for this test.[13]
- Procedure:
 - A single dose of the test substance (typically 0.1 mL for liquids or 100 mg for solids) is instilled into the conjunctival sac of one eye.[13]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[14]
 - Lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling) are scored.
 - The duration of the observation period is typically up to 21 days to assess the reversibility of the effects.[11][14]
- Pain Management: To reduce animal distress, the use of topical anesthetics and systemic analgesics is recommended.[11][13]

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